

Personal protective equipment for handling Diacetoxiodobenzene

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Diacetoxiodobenzene*

Cat. No.: *B1259982*

[Get Quote](#)

Safe Handling and Disposal of Diacetoxiodobenzene

IMMEDIATE SAFETY AND LOGISTICAL INFORMATION

Diacetoxiodobenzene, also known as Phenyl iodine(III) diacetate (PIDA), is a versatile oxidizing agent in organic synthesis.^{[1][2][3]} However, it is a hazardous substance that requires careful handling to mitigate risks.^{[4][5]} This guide provides essential procedural information for researchers, scientists, and drug development professionals to ensure the safe handling, storage, and disposal of this compound.

Hazard Summary:

- Irritant: Causes irritation to the eyes, skin, and respiratory system.^{[4][6][7]}
- Health Hazard: May cause chemical conjunctivitis and dermatitis.^{[5][6]} Systemic effects may result from skin absorption.^[4] Inhalation can lead to respiratory tract irritation and potentially delayed pulmonary edema.^{[6][8]}
- Light Sensitive: The compound is sensitive to light and should be stored accordingly.^{[6][7]}
- Incompatibilities: Avoid contact with strong oxidizing agents.^{[6][7][8]}

Personal Protective Equipment (PPE)

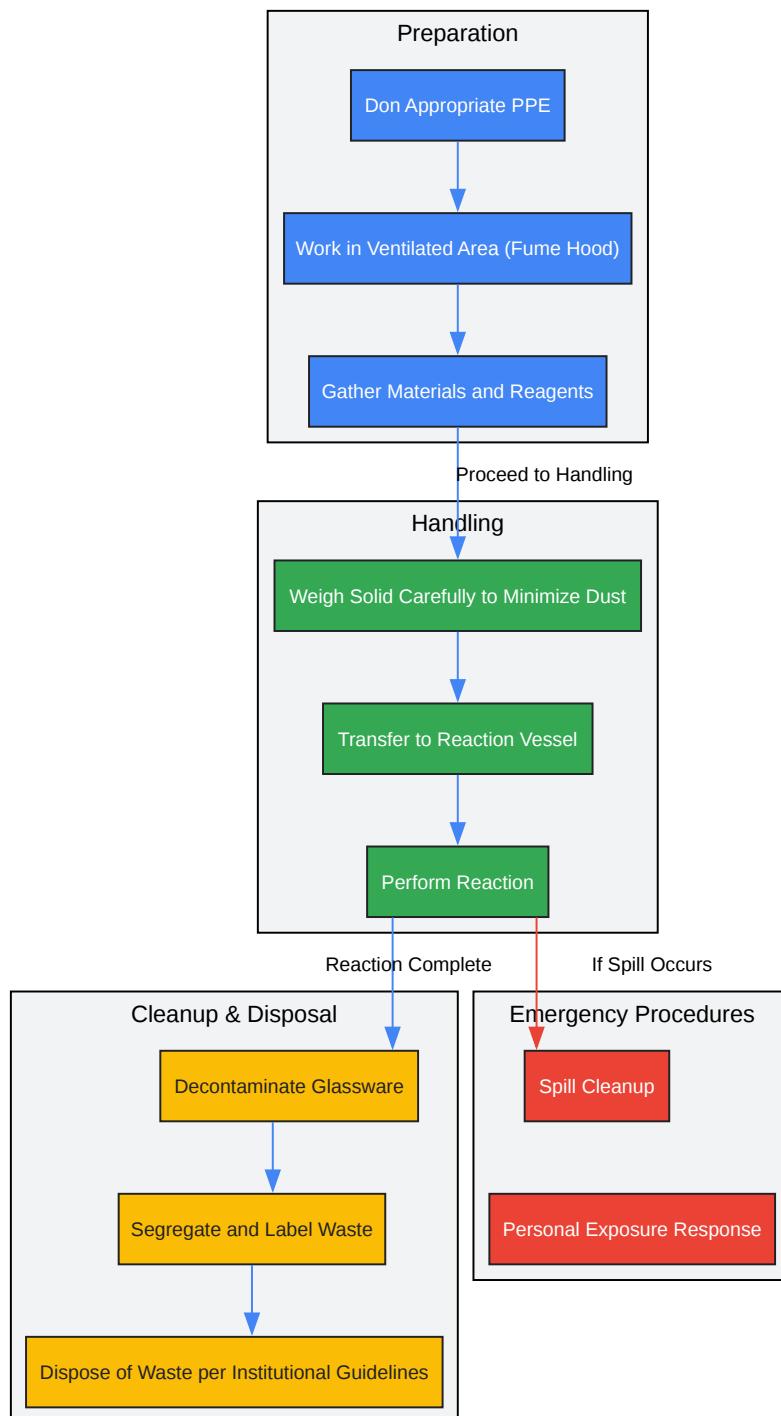
Appropriate personal protective equipment is mandatory to prevent exposure. The following table summarizes the required PPE for handling **Diacetoxiodobenzene**.

Body Part	Required PPE	Standard/Specification
Eyes/Face	Chemical safety goggles or glasses. A face shield may be required for larger quantities or when there is a splash hazard.	OSHA 29 CFR 1910.133 or European Standard EN166. [6] [8]
Skin	Chemical-resistant gloves (e.g., nitrile rubber). Protective clothing, such as a lab coat, to prevent skin exposure.	Inspect gloves before use. Use proper glove removal technique.
Respiratory	A NIOSH/MSHA-approved respirator is required when dusts are generated or if irritation is experienced. A dust respirator is recommended.	A respiratory protection program meeting OSHA 29 CFR 1910.134 and ANSI Z88.2 or European Standard EN 149 must be followed. [6] [7] [8]

Procedural Workflow for Handling Diacetoxiodobenzene

The following diagram outlines the standard operating procedure for the safe handling of **Diacetoxiodobenzene** from receipt to disposal.

Workflow for Safe Handling of Diacetoxyiodobenzene

[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. (Diacetoxyiodo)benzene - Wikipedia [en.wikipedia.org]
- 2. mdpi.com [mdpi.com]
- 3. scribd.com [scribd.com]
- 4. datasheets.scbt.com [datasheets.scbt.com]
- 5. (Diacetoxyiodo)benzene: Applications in Organic Synthesis and Safety Considerations_Chemicalbook [chemicalbook.com]
- 6. pim-resources.coleparmer.com [pim-resources.coleparmer.com]
- 7. fishersci.com [fishersci.com]
- 8. (Diacetoxyiodo)benzene(3240-34-4)MSDS Melting Point Boiling Density Storage Transport [m.chemicalbook.com]
- To cite this document: BenchChem. [Personal protective equipment for handling Diacetoxyiodobenzene]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b1259982#personal-protective-equipment-for-handling-diacetoxyiodobenzene>

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com